

A Comparative Guide to the Crystallographic Data of Benzothiazole-Based Ligands and Complexes

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Compound of Interest

Compound Name:	2-Ethenylsulfinyl-1,3-benzothiazole
CAS No.:	13604-19-8
Cat. No.:	B576763

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Introduction

The 1,3-benzothiazole scaffold is a cornerstone in medicinal chemistry and materials science, recognized for its versatile pharmacological activities and unique coordination properties.[1][2][3][4] This bicyclic heterocycle, formed by the fusion of a benzene and a thiazole ring, serves as a privileged structure in the design of novel therapeutic agents and functional materials.[2][4] The coordination chemistry of benzothiazole derivatives is an area of burgeoning interest, as the introduction of metal centers can significantly enhance their intrinsic properties, leading to novel applications in catalysis, sensing, and drug delivery.[1]

While the specific crystallographic data for **2-ethenylsulfinyl-1,3-benzothiazole** complexes remain elusive in publicly accessible databases, a wealth of information exists for structurally related benzothiazole-based ligands and their coordination complexes. This guide provides a comparative analysis of the available crystallographic data for a selection of these compounds, offering insights into their molecular geometries, packing arrangements, and the influence of

various substituents on their solid-state structures. For researchers in drug development and materials science, understanding these structural nuances is paramount for establishing structure-activity relationships (SAR) and designing next-generation molecules with tailored properties.

Comparative Crystallographic Data of Benzothiazole Derivatives

The solid-state architecture of benzothiazole derivatives is dictated by a delicate interplay of covalent bonds and non-covalent interactions. The planarity of the benzothiazole ring system facilitates π - π stacking, while the presence of various functional groups introduces the potential for hydrogen bonding and other directional interactions, which collectively govern the crystal packing.^{[5][6][7]}

Here, we compare the crystallographic data of three distinct 2-substituted benzothiazole derivatives to illustrate the structural diversity within this class of compounds.

Compound	Formula	Crystal System	Space Group	Key Supramolecular Interactions	Ref.
2-(1,3-Benzothiazol-2-ylsulfanyl)-1-phenylethano ne	C ₁₅ H ₁₁ NOS ₂	Orthorhombic	P2 ₁ 2 ₁ 2 ₁	C—H...O hydrogen bonds, π–π stacking	[6][7]
3-[2-(1,3-Benzothiazol-2-ylsulfanyl)ethyl]-1,3-oxazolidin-2-one	C ₁₂ H ₁₂ N ₂ O ₂ S ₂	Triclinic	P $\bar{1}$	C—H...O and C—H...N hydrogen bonds, π–π stacking	[5]
2-(Benzo[d]thiazol-2-yl)-3,3-bis(ethylsulfanyl)acrylonitril e	C ₁₄ H ₁₄ N ₂ S ₃	Monoclinic	P2 ₁ /c	Loose association of heterocyclic systems	[8]

This comparative data highlights how modifications at the 2-position of the benzothiazole ring significantly influence the resulting crystal structure and intermolecular interactions.

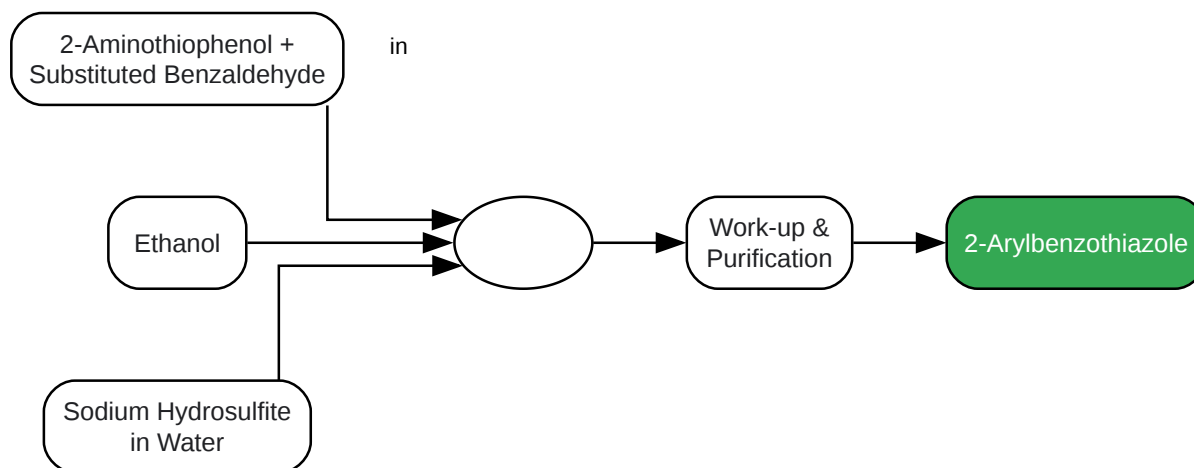
Experimental Protocols: Synthesis and Crystallization

The synthesis of 2-substituted benzothiazoles often involves the condensation of 2-aminothiophenol with various electrophiles, such as aldehydes, carboxylic acids, or their derivatives.[3][9] The specific reaction conditions can be tailored to achieve the desired substitution pattern.

General Synthesis of 2-Arylbenzothiazoles[9]

A common and effective method for the synthesis of 2-arylbenzothiazoles involves the condensation of 2-aminothiophenol with substituted benzaldehydes.

Workflow for the Synthesis of 2-Arylbenzothiazoles



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Caption: A generalized workflow for the synthesis of 2-arylbenzothiazoles.

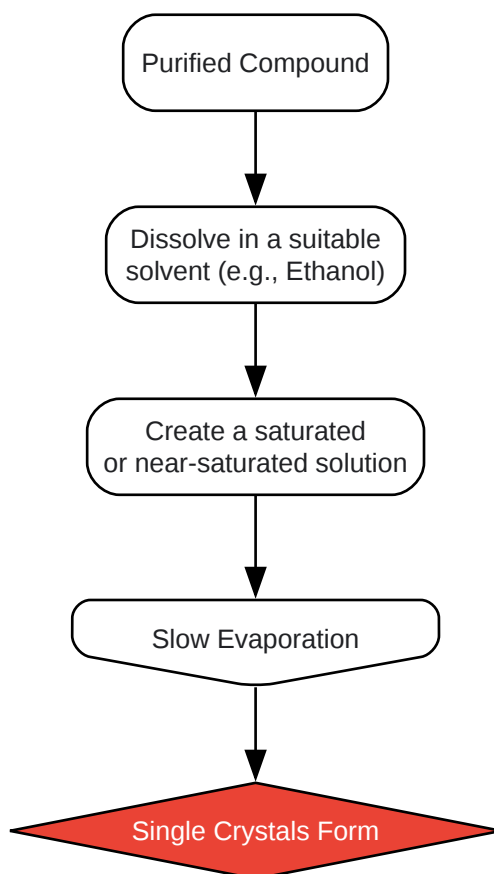
Step-by-Step Protocol:

- To a solution of 2-aminothiophenol (1 equivalent) in ethanol, add the desired substituted benzaldehyde (1 equivalent).
- Add an aqueous solution of sodium hydrosulfite as a catalyst.
- Reflux the reaction mixture for the appropriate time, monitoring the reaction progress by thin-layer chromatography.
- Upon completion, cool the reaction mixture and perform an appropriate work-up, which may include extraction and washing.
- Purify the crude product by recrystallization or column chromatography to obtain the pure 2-arylbenzothiazole.

Crystallization of Benzothiazole Derivatives

Single crystals suitable for X-ray diffraction are typically grown by slow evaporation of a saturated solution of the compound in an appropriate solvent or solvent mixture.

Workflow for Single Crystal Growth



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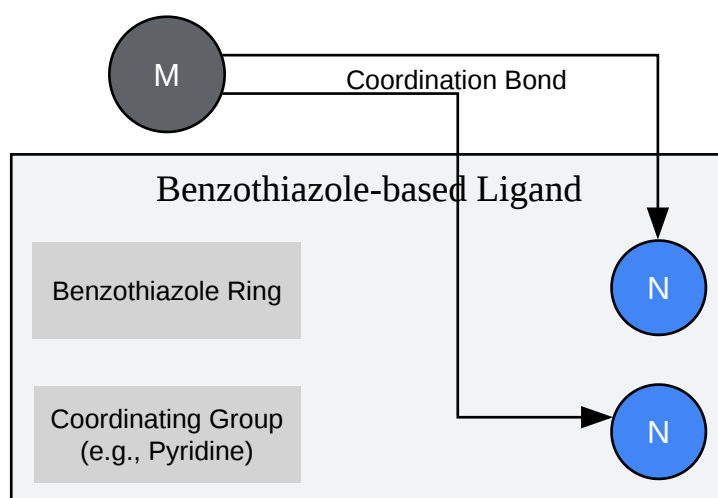
Caption: A typical workflow for growing single crystals via slow evaporation.

Coordination Chemistry of Benzothiazole Ligands

Benzothiazole derivatives can act as versatile ligands in coordination chemistry, typically coordinating to metal ions through the nitrogen atom of the thiazole ring.[1][10] The coordination behavior can be influenced by the nature of the substituent at the 2-position, which can introduce additional donor atoms, leading to chelation.

For instance, ruthenium(II) complexes of chelating ligands containing benzothiazole subunits have been synthesized and characterized.[11] X-ray crystallography of these complexes confirms that the ligands act as N,N'-chelating agents.[11] The incorporation of the benzothiazole ring system has a marked effect on the electronic properties of the resulting ruthenium(II) complexes.[11]

Coordination of a Benzothiazole-based Ligand to a Metal Center



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Caption: A simplified diagram showing the chelation of a metal ion (M) by a benzothiazole-based ligand.

Conclusion

The crystallographic analysis of benzothiazole derivatives provides invaluable information for understanding their structure-property relationships. While data on **2-ethenylsulfinyl-1,3-benzothiazole** complexes is not readily available, the broader family of benzothiazole-based compounds offers a rich landscape for crystallographic exploration. The comparative data and protocols presented in this guide serve as a foundational resource for researchers engaged in the design and synthesis of novel benzothiazole-containing molecules for applications in drug discovery and materials science. The continued investigation into the coordination chemistry of these versatile ligands promises to unlock new functionalities and applications.

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